

An In-depth Technical Guide to the Strain Energy Calculation of Basketane

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Compound of Interest

Compound Name: *Basketane*
CAS No.: *5603-27-0*
Cat. No.: *B15799688*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the determination of strain energy in **basketane** (pentacyclo[4.4.0.0^{2,5}.0^{3,8}.0^{4,7}]decane), a highly strained polycyclic hydrocarbon. The significant molecular strain of **basketane**, arising from its unique cage-like structure, is of considerable interest in the fields of organic chemistry, materials science, and drug development, where molecular stability and reactivity are paramount.

Introduction to Strain in Basketane

Basketane (C₁₀H₁₂) is a saturated polycyclic hydrocarbon with a structure resembling a basket.^[1] Its rigid framework, composed of fused cyclobutane and cyclohexane rings, results in substantial angle, torsional, and transannular strain.^[2] This stored potential energy, known as strain energy, profoundly influences its physical properties and chemical reactivity, making it susceptible to rearrangements into less strained isomers.^[2] Computational studies estimate the total strain energy of **basketane** to be in excess of 100 kcal/mol.^[2] For comparison, it is significantly more strained than norbornane but less so than cubane.^[2]

Quantitative Analysis of Strain Energy

The strain energy of **basketane** and related compounds has been investigated through both experimental and computational methods. Direct experimental determination for **basketane** is challenging due to its thermal instability.^[2] However, data for the closely related compound basketene, as well as for comparative molecules, provide valuable context.

Compound	Method	Strain Energy (kcal/mol)	Reference
Basketane	General Computational Estimate	>100	^[2]
Basketene	Experimental (Combustion Calorimetry)	110.3 ± 0.5	^[3]
MM2/MM3 Calculation	(Compared with experimental)	^[3]	
Norbornane	17.2	^[2]	
Cubane	~159	^[2]	
Homodesmotic Reaction (DFT-B3LYP/6-31G*)	169.13	^[4]	

Note: High-level computational methods such as W1BD, G-4, CBS-APNO, and CBS-QB3 are considered the state-of-the-art for accurate strain energy calculations of hydrocarbons, as demonstrated in studies of numerous strained molecules.^{[1][5]}

Experimental Protocol: Combustion Calorimetry

The experimental determination of the standard enthalpy of formation, from which strain energy is derived, is typically achieved through combustion calorimetry. Given **basketane**'s volatility and high strain, a meticulous procedure is required.

Objective: To determine the enthalpy of combustion of **basketane** using a bomb calorimeter.

Materials:

- Adiabatic bomb calorimeter
- High-purity **basketane** sample
- Benzoic acid (standard for calibration)
- Oxygen cylinder (high purity)
- Fuse wire (e.g., platinum or nickel-chromium)
- Crucible (e.g., platinum or silica)
- Pellet press
- Balance (accurate to ± 0.0001 g)
- Temperature measuring device (e.g., platinum resistance thermometer)
- Deionized water

Methodology:

- Calorimeter Calibration:
 1. Accurately weigh approximately 1 g of benzoic acid pellet and place it in the crucible.
 2. Attach a known length of fuse wire to the electrodes of the bomb head, ensuring it is in contact with the benzoic acid pellet.
 3. Add approximately 1 mL of deionized water to the bottom of the bomb to ensure saturation of the internal atmosphere with water vapor.
 4. Seal the bomb and charge it with high-purity oxygen to a pressure of approximately 30 atm.

5. Place the bomb in the calorimeter bucket containing a precisely known mass of water.
 6. Allow the system to reach thermal equilibrium.
 7. Ignite the sample and record the temperature change until a stable final temperature is reached.
 8. Calculate the heat capacity of the calorimeter using the known heat of combustion of benzoic acid.
- Sample Preparation and Combustion (for **Basketane**):
 1. Due to **basketane**'s volatility, it should be handled in a controlled environment to minimize sublimation losses.
 2. Prepare a pellet of a known mass of **basketane** (approximately 0.5-0.8 g). If pelletizing is difficult, an alternative is to use a sealed ampoule of known heat of combustion or to dissolve the sample in a combustible solvent with a known enthalpy of combustion.
 3. Place the sample in the crucible.
 4. Follow the same procedure as for calibration (steps 1.2 - 1.7) for the combustion of the **basketane** sample.
 - Data Analysis:
 1. Correct the observed temperature rise for any heat exchange with the surroundings.
 2. Calculate the total heat released during the combustion of **basketane**.
 3. Subtract the heat contributions from the fuse wire and any auxiliary materials (e.g., solvent or ampoule).
 4. Determine the standard enthalpy of combustion (ΔH°_c) of **basketane** per mole.
 5. Calculate the standard enthalpy of formation (ΔH°_f) of **basketane** using Hess's law and the known enthalpies of formation of CO_2 and H_2O .

6. The strain energy is then calculated by comparing the experimental ΔH°_f with a theoretical strain-free ΔH°_f derived from group increment methods.

Computational Protocol: Strain Energy Calculation via Isodesmic Reactions

Computational chemistry provides a powerful tool for calculating strain energy, with Density Functional Theory (DFT) offering a good balance of accuracy and computational cost. The use of isodesmic reactions is a common strategy to minimize errors.

Objective: To calculate the strain energy of **basketane** using DFT (e.g., B3LYP functional with a 6-31G* basis set) and an isodesmic reaction.

Methodology:

- Define an Isodesmic Reaction: Construct a hypothetical, balanced chemical reaction where the number of each type of bond is conserved on both the reactant and product sides. For **basketane** (C₁₀H₁₂), a suitable isodesmic reaction is:



In this reaction, the number of C-C and C-H bonds of each type (e.g., primary, secondary, tertiary) is intended to be balanced, though perfect balancing can be challenging for complex molecules.

- Geometry Optimization and Frequency Calculation:
 - Using a quantum chemistry software package (e.g., Gaussian, Spartan), build the 3D structures of all molecules in the isodesmic reaction (**basketane**, methane, ethane, and propane).
 - Perform a geometry optimization for each molecule using the chosen level of theory (e.g., B3LYP/6-31G*).
 - Perform a frequency calculation on each optimized structure to confirm that it is a true energy minimum (i.e., no imaginary frequencies) and to obtain the zero-point vibrational energy (ZPVE).

- Energy Calculation:

1. For each optimized structure, calculate the total electronic energy (E) and the ZPVE. The total energy at 0 K is E + ZPVE.

- Strain Energy Calculation:

1. Calculate the enthalpy change (ΔH) of the isodesmic reaction at 0 K:

$$\Delta H = [2 * E(\text{ethane}) + 8 * E(\text{propane})] - [E(\text{basketane}) + 10 * E(\text{methane})]$$

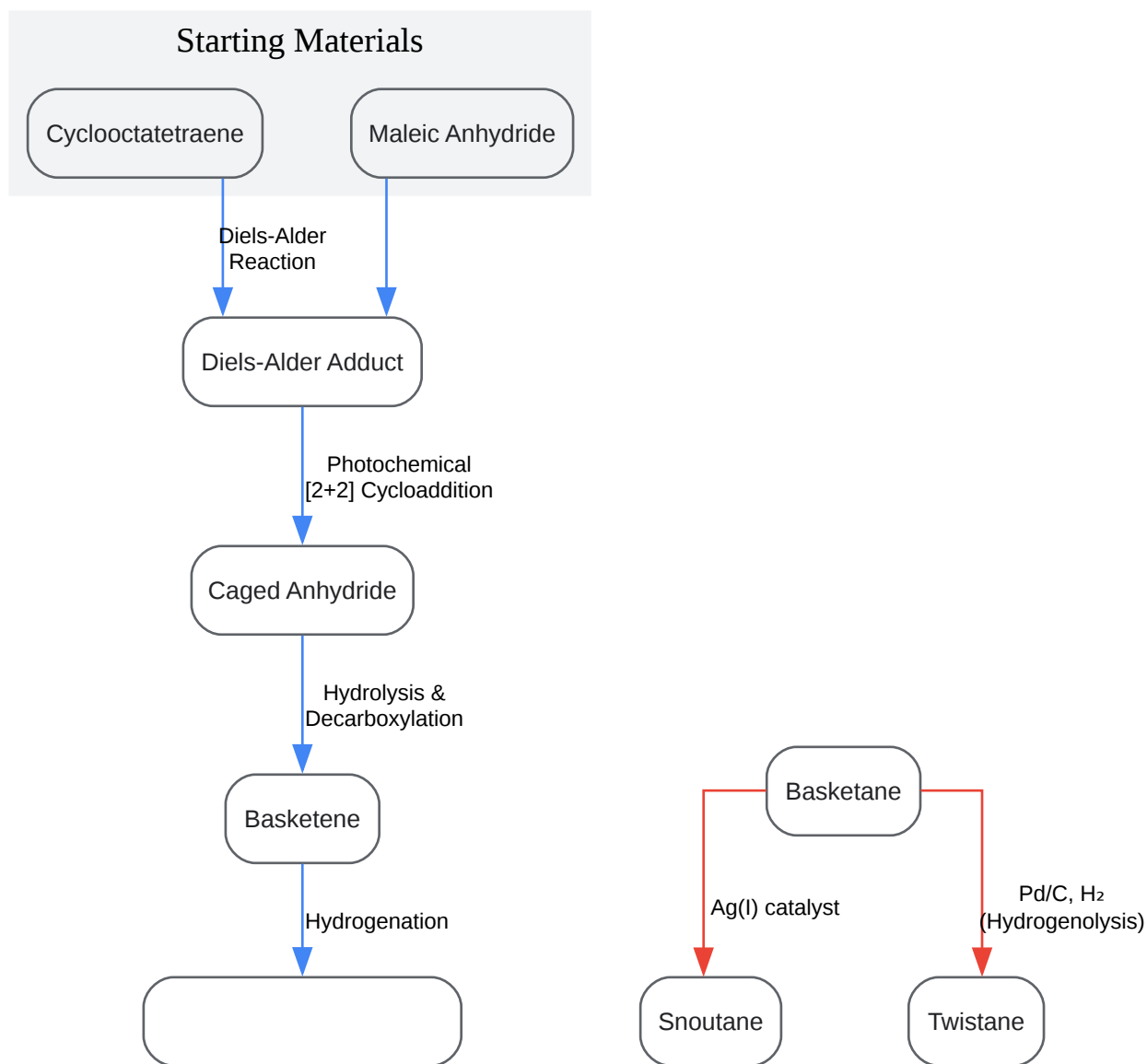
(Note: Include ZPVE in the total energies)

2. This ΔH represents the strain energy of **basketane**, as all other components of the reaction are considered strain-free.

Visualizations

Synthesis of Basketane

The following diagram illustrates a common synthetic route to **basketane**, starting from cyclooctatetraene and maleic anhydride.^[6]



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